

Application Note: Hydrothermal Synthesis of Cobalt-Zirconium (Co-Zr) Nanoparticles

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Compound of Interest		
Compound Name:	Cobaltzirconium (1/1)	
Cat. No.:	B15483233	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

Cobalt-Zirconium (Co-Zr) bimetallic nanoparticles are of increasing interest in various fields, including catalysis, magnetic materials, and biomedical applications. The hydrothermal synthesis method offers a versatile and straightforward approach to produce crystalline nanoparticles with controlled size and composition. This application note provides a detailed protocol for the synthesis of Co-Zr based nanoparticles via a hydrothermal route, adapted from a procedure for Co-Zr co-doped iron oxide nanoparticles.[1][2]

Experimental Protocol

This protocol outlines the steps for the hydrothermal synthesis of Co-Zr based nanoparticles. The following procedure is based on the synthesis of cobalt-zirconium co-doped iron oxide nanoparticles and can be adapted for the synthesis of Co-Zr nanoparticles by omitting the iron precursor.[1][2]

2.1. Materials

- Cobalt(II) chloride hexahydrate (CoCl₂·6H₂O)
- Zirconyl chloride octahydrate (ZrOCl₂·8H₂O)
- Deionized water



2.2. Equipment

- Teflon-lined stainless steel autoclave (100 mL capacity)
- Analytical balance
- Beakers (100 mL)
- Magnetic stirrer
- Oven
- Centrifuge
- Freeze-dryer or vacuum oven

2.3. Procedure

- Precursor Solution Preparation:
 - Accurately weigh 0.2596 g of CoCl₂·6H₂O and dissolve it in 20 mL of deionized water in a 100 mL beaker.
 - In a separate 100 mL beaker, accurately weigh 0.645 g of ZrOCl₂⋅8H₂O and dissolve it in 20 mL of deionized water.
- Mixing:
 - While stirring, slowly add the cobalt chloride solution to the zirconyl chloride solution.
 - Continue stirring the mixture for 30 minutes to ensure homogeneity.
- Hydrothermal Reaction:
 - Transfer the resulting mixture into a 100 mL Teflon-lined stainless steel autoclave.
 - Seal the autoclave and place it in an oven preheated to 150 °C.[1][2]



- Maintain the temperature for a desired reaction time. Reaction times can be varied to control nanoparticle properties, with studies showing times of 4, 6, 8, 10, and 12 hours being effective.[1][2]
- · Cooling and Washing:
 - After the reaction, allow the autoclave to cool down to room temperature naturally.
 - Open the autoclave and collect the precipitate by centrifugation at 6000 rpm for 10 minutes.
 - Wash the collected nanoparticles repeatedly with deionized water and ethanol to remove any unreacted precursors and byproducts.
- Drying:
 - Dry the final product in a vacuum oven or by freeze-drying to obtain a fine powder of Co-Zr nanoparticles.

Quantitative Data

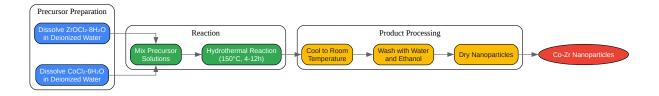
The following table summarizes the key experimental parameters for the hydrothermal synthesis of Co-Zr based nanoparticles, as adapted from the synthesis of Co-Zr co-doped iron oxide nanoparticles.[1][2]



Parameter	Value
Precursors	
Cobalt(II) chloride hexahydrate (CoCl ₂ ·6H ₂ O)	0.2596 g
Zirconyl chloride octahydrate (ZrOCl ₂ ·8H ₂ O)	0.645 g
Reaction Conditions	
Temperature	150 °C
Reaction Time	4 - 12 hours
Solvent	
Deionized water	40 mL (total)

Experimental Workflow

The following diagram illustrates the workflow for the hydrothermal synthesis of Co-Zr nanoparticles.



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Caption: Workflow for the hydrothermal synthesis of Co-Zr nanoparticles.

Characterization



The synthesized Co-Zr nanoparticles can be characterized using various analytical techniques to determine their physicochemical properties:

- X-ray Diffraction (XRD): To analyze the crystal structure and phase purity.
- Transmission Electron Microscopy (TEM): To observe the morphology, size, and size distribution of the nanoparticles.
- Scanning Electron Microscopy (SEM) with Energy-Dispersive X-ray Spectroscopy (EDX): To study the surface morphology and elemental composition.
- Vibrating Sample Magnetometer (VSM): To measure the magnetic properties of the nanoparticles.[1][2]

The hydrothermal method provides a reliable and tunable approach for the synthesis of Co-Zr nanoparticles. By adjusting parameters such as reaction time and temperature, the properties of the resulting nanoparticles can be tailored for specific applications.

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References

- 1. Magnetic and Dielectric Properties of Cobalt and Zirconium Co-Doped Iron Oxide Nanoparticles via the Hydrothermal Synthesis Approach [mdpi.com]
- 2. preprints.org [preprints.org]
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